Click chemistry reactions involving substituted quinolines

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Compound of Interest

Compound Name:	*7-bromo-2-methylquinolin-3-amine*
CAS No.:	*2839143-02-9*
Cat. No.:	*B6607757*

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Application Note: Synthesis of Substituted Quinoline-1,2,3-Triazole Hybrids via Click Chemistry

Introduction

Quinolines represent a privileged class of heterocyclic pharmacophores in drug discovery, exhibiting a broad spectrum of pharmacological effects, including antimalarial, anticancer, and antibacterial activities[1][2]. In recent years, the molecular hybridization of substituted quinolines with 1,2,3-triazoles via "click chemistry" has gained massive momentum[3]. This strategy merges two bioactive scaffolds into a single molecular conjugate, often resulting in dual modes of action, improved target selectivity, and reduced toxicity[4].

The Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) is the premier methodology for synthesizing these conjugates. It transforms organic azides and terminal alkynes exclusively into 1,4-disubstituted 1,2,3-triazoles with near-perfect regioselectivity, high atom economy, and exceptional functional group tolerance[5].

Mechanistic Rationale & Experimental Causality

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The classical, uncatalyzed Huisgen 1,3-dipolar cycloaddition requires elevated temperatures and yields an undesirable mixture of 1,4- and 1,5-regioisomers. The introduction of a copper(I) catalyst fundamentally alters the reaction pathway, lowering the activation energy and enforcing absolute 1,4-regioselectivity[5].

- Catalyst Generation: Cu(I) is thermodynamically unstable and highly prone to oxidation or disproportionation into Cu(0) and Cu(II). Therefore, this protocol utilizes a stable Cu(II) salt (CuSO 4·5 H 2O) paired with sodium ascorbate. Ascorbate acts as a sacrificial, mild reductant that continuously regenerates the active Cu(I) species in situ[6].

- Prevention of Side Reactions: If oxygen is present without sufficient ascorbate, Cu(I) acetylides can undergo oxidative homocoupling (Glaser coupling), drastically reducing the yield of the desired triazole[5]. Degassing solvents and maintaining an excess of ascorbate (typically 5 equivalents relative to copper) mitigates this risk.

- Solvent Selection: While traditional organic reactions favor polar aprotic solvents, CuAAC thrives in aqueous mixtures (e.g., t -BuOH/H 2O). Water enhances the reaction rate via the hydrophobic effect, which forces the non-polar alkyne and azide into close proximity, stabilizing the highly polar transition state. Recent advancements also highlight solvent-free mechanochemical milling as a highly efficient, green alternative for quinoline derivatives[7].

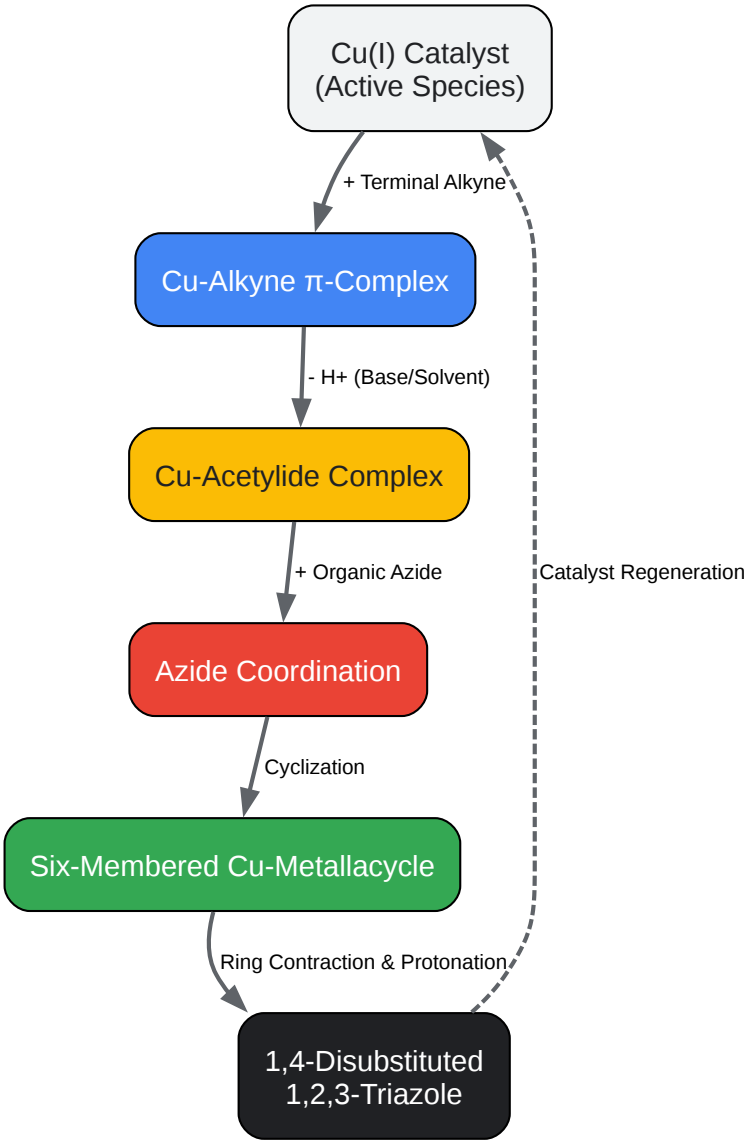
Workflow and Catalytic Cycle



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Workflow for the synthesis of quinoline-1,2,3-triazole hybrids via CuAAC.

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Mechanistic catalytic cycle of the Copper-Catalyzed Azide-Alkyne Cycloaddition.

Experimental Protocols

Protocol 1: Synthesis of O-Propargyl Substituted Quinoline Self-Validation Checkpoint: The complete conversion of a hydroxyl-quinoline to an O -propargyl quinoline is a rigid prerequisite for the subsequent click reaction.

- Setup: In an oven-dried round-bottom flask, dissolve 4-hydroxyquinoline (1.0 equiv, 10 mmol) in anhydrous DMF (20 mL) under an inert argon atmosphere.

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- Deprotonation: Add anhydrous K 2CO 3(1.5 equiv, 15 mmol). Causality: K 2CO 3is a mild base sufficient to deprotonate the hydroxyl group without causing unwanted side reactions or degradation of the quinoline ring. Stir for 30 minutes at room temperature.
- Alkylation: Dropwise add propargyl bromide (1.2 equiv, 12 mmol, 80 wt% in toluene).
- Reaction: Heat the mixture to 60 °C for 4–6 hours. Monitor the reaction via TLC (Hexane:EtOAc 7:3).
- Workup: Quench the reaction by pouring the mixture into ice water (50 mL). The O -propargyl quinoline will typically precipitate. Filter the solid, wash thoroughly with cold water to remove residual DMF, and dry under a vacuum.

Protocol 2: CuAAC Reaction for Quinoline-Triazole Hybrid Self-Validation Checkpoint: The reaction mixture should initially turn yellow/brown upon ascorbate addition (indicating successful Cu(I) formation) and remain so. A green or blue tint indicates unwanted oxidation back to Cu(II), requiring additional ascorbate.

- Solvent Preparation: Prepare a 1:1 (v/v) mixture of t -butanol and distilled water. Sparge the solvent with nitrogen gas for 15 minutes to remove dissolved oxygen.
- Reagent Mixing: To a 25 mL flask, add the O -propargyl quinoline (1.0 equiv, 1.0 mmol) and the desired substituted phenyl azide (1.1 equiv, 1.1 mmol). Dissolve the mixture in 10 mL of the degassed t -BuOH/H 2O solvent.
- Catalyst Addition (Critical Order):
  - Add sodium ascorbate (0.5 equiv, 0.5 mmol) freshly dissolved in 1 mL of degassed water.
  - Add CuSO 4·5 H 2O (0.1 equiv, 0.1 mmol) dissolved in 1 mL of water.
  - Causality: Adding the ascorbate before the copper ensures that any Cu(II) is immediately reduced to Cu(I) in the presence of the alkyne, strictly preventing oxidative alkyne homocoupling[6].
- Reaction: Stir vigorously at room temperature (25 °C) for 2–4 hours. The highly insoluble triazole product often precipitates directly from the aqueous mixture as the reaction

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progresses.

- Isolation: Dilute the mixture with 10 mL of ice-cold water. Filter the crude precipitate. To remove residual trapped copper, wash the solid with a 0.1 M EDTA solution or 10% NH 4OH, followed by copious amounts of water.
- Purification: Recrystallize the crude solid from ethanol or purify via silica gel flash chromatography to yield the pure 1,4-disubstituted quinoline-triazole hybrid.

Quantitative Data: Reaction Optimization

The choice of solvent and catalyst system drastically impacts the yield and reaction time of quinoline-triazole synthesis. Table 1 summarizes optimization data for the coupling of 4-(propargyloxy)quinoline with phenyl azide.

Table 1: Optimization of CuAAC Conditions for Quinoline-Triazole Synthesis

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Entry	Solvent System	Catalyst System (mol%)	Temp (°C)	Time (h)	Yield (%)	Observations / Causality
1	DMF	CuI (10%)	80	12	45	High temp required; oxidative byproducts observed.
2	THF	CuSO 4 (5%) / NaAsc (25%)	60	8	62	Moderate yield; poor solubility of inorganic salts.
3	t -BuOH:H 2O (1:1)	CuSO 4 (5%) / NaAsc (25%)	25	2	94	Optimal; hydrophobic effect accelerates reaction.
4	H 2O (Neat)	CuSO 4 (5%) / NaAsc (25%)	25	4	88	Good yield, but substrates form clumpy suspensions.
5	Solvent-free (Milling)	Cu(OAc) 2 (5%) / NaAsc	25	0.5	96	Highest efficiency; mechanically induced mixing[7].

Note: Yields represent isolated, purified products. NaAsc = Sodium Ascorbate.

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